

Application Notes and Protocols: Intermolecular Radical Addition to Ketimines Using Triethylborane

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Compound of Interest

Compound Name: Triethylborane

Cat. No.: B153662

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These application notes provide a detailed overview and practical protocols for the intermolecular radical addition to ketimines initiated by **triethylborane**. This methodology offers a powerful and versatile tool for the formation of carbon-carbon bonds and the synthesis of α -alkylated amine derivatives, which are valuable building blocks in medicinal chemistry and drug development.

Introduction

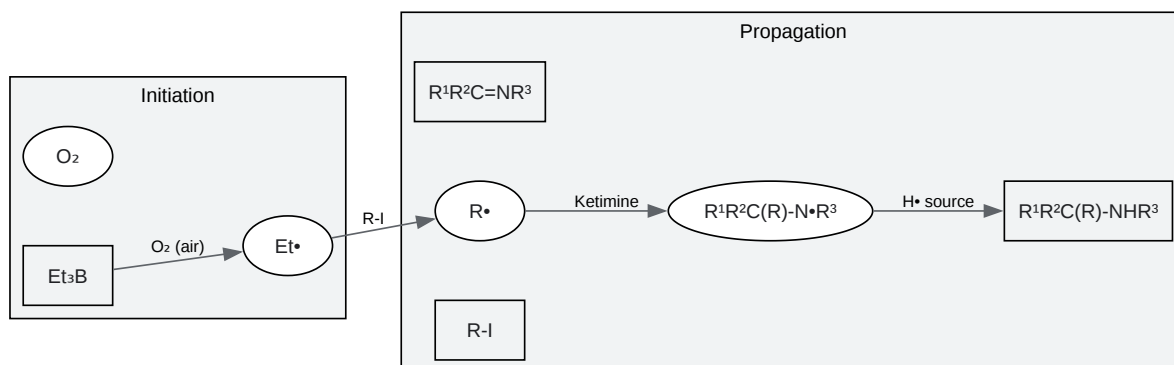
The addition of carbon-centered radicals to the C=N bond of imines is a significant transformation in organic synthesis, leading to the formation of α -substituted amines.

Triethylborane (Et_3B), in the presence of a small amount of oxygen, serves as an efficient radical initiator at room temperature, offering a mild and operationally simple alternative to traditional methods that may require harsh reagents or conditions. This document focuses on the application of **triethylborane**-mediated radical addition to ketimines, particularly those derived from pyruvic and isatin hydrazones, which have demonstrated good reactivity towards nucleophilic alkyl radicals.^{[1][2]}

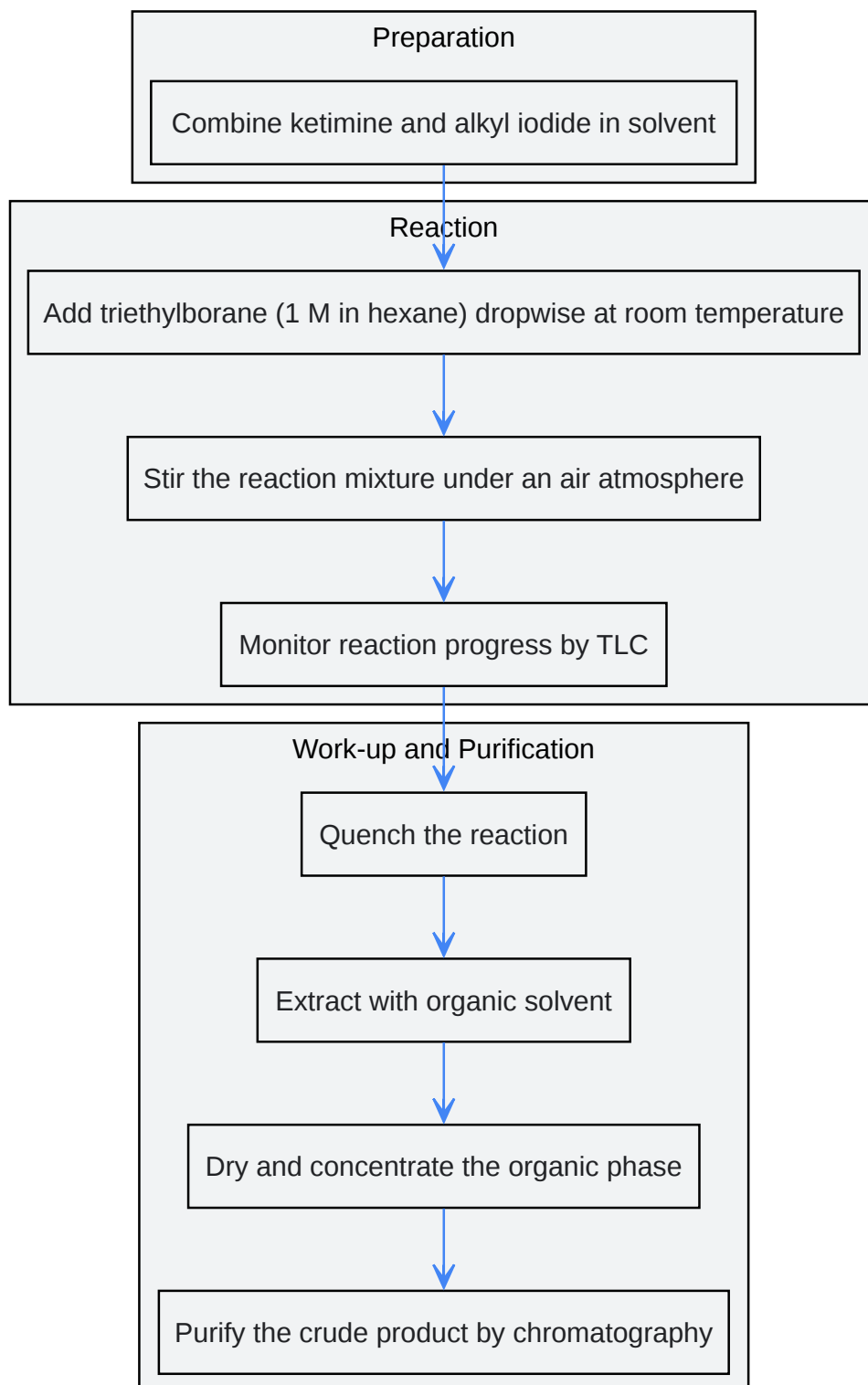
Reaction Mechanism and Workflow

The reaction is initiated by the autoxidation of **triethylborane** with atmospheric oxygen, which generates an ethyl radical ($\text{Et}\cdot$). This ethyl radical then abstracts an iodine atom from an alkyl iodide (R-I) to produce an alkyl radical ($\text{R}\cdot$). The newly formed alkyl radical adds to the carbon atom of the ketimine C=N double bond, forming a nitrogen-centered radical intermediate. This intermediate is subsequently reduced to the final amine product.

Reaction Mechanism



Experimental Workflow

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Triethylborane-induced intermolecular radical addition to ketimines - PubMed [pubmed.ncbi.nlm.nih.gov]
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